

# CAS number and molecular weight of FA-Phe-ala-OH

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## Compound of Interest

Compound Name: *FA-Phe-ala-OH*

Cat. No.: *B1353373*

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## Technical Guide: FA-Phe-Ala-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information on the peptide **FA-Phe-Ala-OH**, also known as Furylacryloyl-L-phenylalanyl-L-alanine. Despite a comprehensive search, detailed experimental protocols and specific signaling pathway involvement for this particular peptide are not extensively documented in publicly available literature. This suggests that **FA-Phe-Ala-OH** may be a niche compound for specialized research applications.

## Chemical and Physical Data

The following table summarizes the key quantitative data for **FA-Phe-Ala-OH**.

Property	Value	Source(s)
CAS Number	83803-17-2	[1]
Molecular Weight	356.37 g/mol	[1]
Molecular Formula	C <sub>19</sub> H <sub>20</sub> N <sub>2</sub> O <sub>5</sub>	[1]
IUPAC Name	(2S)-2-[[[(2S)-2-[[[(E)-3-(furan-2-yl)prop-2-enoyl]amino]-3-phenylpropanoyl]amino]propanoic acid	[1]
Synonyms	Furylacryloyl-L-phenylalanyl-L-alanine	[1]

## Experimental Protocols

Specific, detailed experimental protocols for the use of **FA-Phe-Ala-OH** are not readily available in the scientific literature. However, based on the nature of similar dipeptides, it is primarily utilized as a building block in peptide synthesis. The general workflow for incorporating such a peptide into a larger sequence via solid-phase peptide synthesis (SPPS) is outlined below.

### General Solid-Phase Peptide Synthesis (SPPS) Workflow:

Solid-phase peptide synthesis is a widely adopted method for the chemical synthesis of peptides. The process involves the sequential addition of amino acids to a growing peptide chain that is covalently attached to an insoluble solid support (resin).

- **Resin Preparation:** An appropriate resin, typically functionalized with an amino group, is chosen and prepared.
- **First Amino Acid Coupling:** The C-terminal amino acid of the target peptide is coupled to the resin.
- **Deprotection:** The N-terminal protecting group (e.g., Fmoc or Boc) of the resin-bound amino acid is removed.

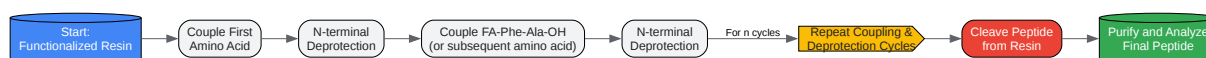
- **Peptide Coupling:** The next amino acid in the sequence (in this case, a dipeptide like **FA-Phe-Ala-OH** could potentially be coupled if appropriately activated) is activated and coupled to the deprotected N-terminus of the resin-bound amino acid.
- **Washing:** The resin is washed to remove excess reagents and by-products.
- **Repeat Cycle:** Steps 3-5 are repeated for each subsequent amino acid in the desired peptide sequence.
- **Cleavage:** Once the peptide chain is fully assembled, it is cleaved from the resin support, typically using a strong acid.
- **Purification and Analysis:** The crude peptide is purified, commonly by high-performance liquid chromatography (HPLC), and its identity is confirmed by mass spectrometry.

## Signaling Pathways and Biological Activity

There is currently no specific information in the public domain detailing the involvement of **FA-Phe-Ala-OH** in any biological signaling pathways or its specific biological activities. Peptides containing phenylalanine and alanine residues are common structural motifs in a vast array of biologically active proteins and peptides, which participate in numerous cellular processes. However, the specific role of the N-terminal furylacryloyl group in modulating the activity of the Phe-Ala dipeptide has not been characterized in the available literature.

## Visualizations

As specific signaling pathways for **FA-Phe-Ala-OH** are unknown, a diagram illustrating a generalized workflow for its potential use in solid-phase peptide synthesis is provided below.



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Caption: Generalized workflow for solid-phase peptide synthesis.

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## References

- 1. scbt.com [scbt.com]
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